

enforcement analytical methods for tolclofos-methyl residues

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Compound Focus: Tolclofos-methyl

CAS No.: 57018-04-9
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Analytical Methods at a Glance

Analytical Technique	Sample Matrix	Limit of Quantification (LOQ)	Key Details / Validation
Not specified (Adequate enforcement method) [1]	Potatoes	0.01 mg/kg	EFSA concluded that adequate methods are available to control residues in potatoes at this LOQ [1].
GC-MS [2]	Water	0.10 µg/L (0.0001 mg/L)	Method from Valent U.S.A. Corporation (MRID: 48842101) [2].
LC-APCI-MS (Atmospheric Pressure Chemical Ionization) [3]	Fruits & Vegetables (oranges, lemons, peppers, etc.)	0.1 mg/kg	Used isocratic LC; extraction by Matrix Solid-Phase Dispersion (MSPD) with C8 sorbent [3].
LC-UV [3]	Fruits & Vegetables	1-5 mg/kg	Higher LOQ than MS methods, making it less sensitive for low-level residue analysis [3].

Detailed Experimental Protocols

Here are more detailed methodologies for the key techniques identified in the search results.

Protocol 1: Liquid Chromatography-Mass Spectrometry (LC-MS) for Fruits and Vegetables

This method is based on a peer-reviewed publication for determining **tolclofos-methyl** and other fungicides in various crops [3].

- **1. Extraction via Matrix Solid-Phase Dispersion (MSPD)**
 - **Sorbent:** C8.
 - **Procedure:** The sample is blended with the C8 sorbent to create a semi-dry material. This mixture is then packed into a column, and the analytes are eluted with a suitable solvent.
- **2. Instrumental Analysis**
 - **Technique:** Liquid Chromatography coupled to a Quadrupole Mass Spectrometer.
 - **Ionization Mode:** Atmospheric Pressure Chemical Ionization (APCI) in **negative ionization mode**.
 - **Chromatography:** Isocratic elution (constant mobile phase composition).
- **3. Method Validation**
 - **Validation Range:** 0.01 to 25 mg/kg.
 - **Recovery:** Reported recovery rates for the fungicides in the study ranged from **52.5% to 91.1%**.
 - **Precision:** Relative standard deviations (RSD) were between **6.1% and 11.9%**.

Protocol 2: Gas Chromatography-Mass Spectrometry (GC-MS) for Water

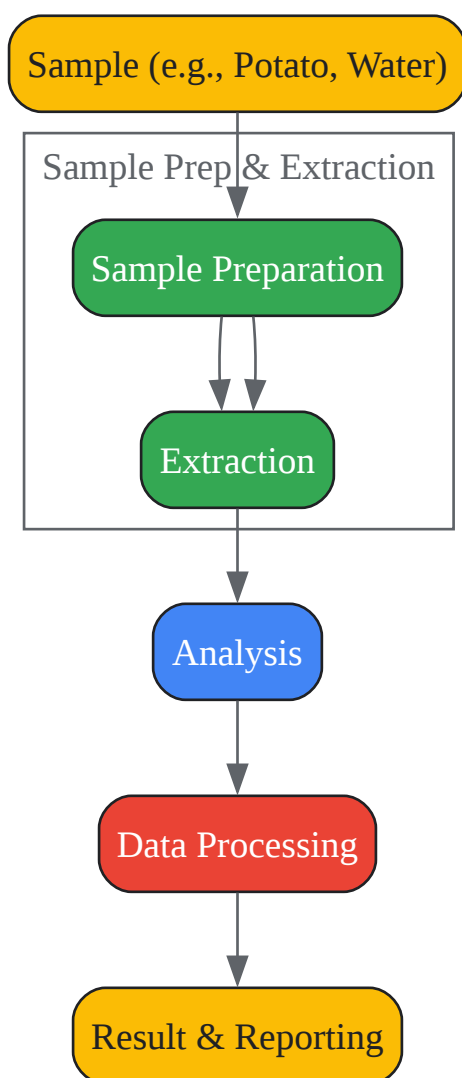
This method is listed by the US EPA for the analysis of **tolclofos-methyl** in water [2].

- **Matrix:** Water.
- **Technique:** Gas Chromatography-Mass Spectrometry (GC/MS).

- Limit of Quantitation (LOQ): 0.10 µg/L.

Workflow for Residue Analysis

The general workflow for analyzing **tolclofos-methyl** residues, synthesizing information from the protocols above, can be visualized as follows. This workflow is a logical sequence that guides the analyst from sample preparation to final reporting.



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Key Considerations for Method Implementation

When setting up an analytical method for **tolclofos-methyl**, researchers should consider the following points derived from the search results:

- **Method Selection:** The choice between **GC-MS** and **LC-MS** often depends on the laboratory's equipment, expertise, and the required sensitivity. LC-MS methods, as described, can achieve low mg/kg LOQs, which are sufficient for enforcing MRLs like the 0.2 mg/kg level for potatoes [1] [3].
- **Matrix Effects:** The **MSPD extraction technique** mentioned for fruits and vegetables is designed to efficiently clean up complex sample matrices, which is critical for reliable LC-MS analysis [3].
- **Reference Materials:** For accurate quantification, the use of high-purity, certified reference materials is essential. These are commercially available for **tolclofos-methyl** [4].
- **Regulatory Context:** It is important to confirm that the chosen method's LOQ is low enough to comply with the Maximum Residue Levels (MRLs) set by relevant authorities, such as 0.01 mg/kg or 0.2 mg/kg in the EU [1].

Reference Information

The following points provide additional context on **tolclofos-methyl** that may be relevant for risk assessment and regulatory compliance.

- **Enforcement Residue Definition:** For regulatory monitoring in plant commodities like potatoes, the residue is defined as the **tolclofos-methyl parent compound** itself [1].
- **Metabolites and Breakdown Products:** While the parent compound is the marker for enforcement, risk assessment may need to consider metabolites. EFSA notes the potential relevance of metabolites such as **DM-TM** (a degradation product) and **Ph-COOH** (in animal commodities), though their toxicological profiles are still under investigation [1].
- **Toxicological Reference Values:** The Acceptable Daily Intake (ADI) for **tolclofos-methyl** is **0.064 mg/kg body weight per day**. An Acute Reference Dose (ARfD) was deemed unnecessary [1].

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